

Application Notes and Protocols: 11-O-Methylpseurotin A

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

Cat. No.: B15586009

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the handling, storage, and use of **11-O-Methylpseurotin A**, a fungal metabolite of the pseurotin family.^[1] This document is intended to support the reliable and reproducible use of this compound in research and development settings.

Product Information

11-O-Methylpseurotin A is a natural product of mixed polyketide synthase-nonribosomal peptide synthetase (PKS/NRPS) origin, isolated from the marine-derived fungus *Aspergillus fumigatus*.^{[1][2][3]} Its primary reported biological activity is the selective inhibition of a Hof1 deletion strain of *Saccharomyces cerevisiae*, suggesting a potential mechanism of action related to the regulation of mitosis and cytokinesis.^{[2][4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **11-O-Methylpseurotin A** is presented in Table 1 for easy reference.

Property	Value	Reference
CAS Number	956904-34-0	[6][7][8]
Molecular Formula	C ₂₃ H ₂₇ NO ₈	[6][9]
Molecular Weight	445.46 g/mol	[6][7][9]
Appearance	White solid powder	[8][10]
Purity	≥98%	[10]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Ethanol, and Methanol.[7][8][10] Limited solubility in water.[5]	

Handling and Storage

Proper handling and storage are critical to maintain the integrity and activity of **11-O-Methylpseurotin A**.

Safety Precautions

- Hazard Statements: Harmful if swallowed. Very toxic to aquatic life with long-lasting effects. [6]
- Precautionary Statements:
 - Wash skin thoroughly after handling.[11]
 - Do not eat, drink or smoke when using this product.[11]
 - Avoid release to the environment.[6]
 - IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[6]
 - Wear protective gloves, protective clothing, eye protection, and face protection.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side-shields, protective gloves, and a lab coat.[\[12\]](#) Handle in a well-ventilated area or under a chemical fume hood.[\[12\]](#)

Storage Conditions

To prevent degradation, adhere to the following storage recommendations. The compound is sensitive to temperature, light, and moisture.[\[5\]](#)

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 2 years	Protect from light and moisture. [7] Store in a desiccated, dark environment. [5]
Stock Solution in DMSO	-80°C	Up to 6 months	Aliquot to minimize freeze-thaw cycles. [5] [7]
Stock Solution in DMSO	4°C	Up to 2 weeks	For short-term use. [7]

Experimental Protocols

The following protocols provide standardized procedures for the preparation of solutions and assessment of stability.

Protocol 1: Preparation of Stock and Working Solutions

This protocol details the preparation of a 10 mM stock solution in DMSO, a common starting point for various assays.[\[7\]](#)

Materials:

- **11-O-Methylpseurotin A** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO, ≥99.7%)[\[7\]](#)

- Sterile microcentrifuge tubes
- Analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Calculate Mass: Use the following formula to determine the mass of **11-O-Methylpseurotin A** required to prepare the desired stock solution concentration and volume:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$ [\[7\]](#)
 - Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 445.46 \text{ g/mol} / 1000 = 4.45 \text{ mg}$ [\[7\]](#)
- Weighing: In a sterile environment (e.g., laminar flow hood), carefully weigh the calculated mass of **11-O-Methylpseurotin A** and place it into a sterile microcentrifuge tube.[\[7\]](#)
- Solvent Addition: Add the desired volume of anhydrous DMSO to the microcentrifuge tube.[\[7\]](#)
- Dissolution: Vortex the tube for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution to ensure no particulate matter remains.[\[7\]](#) Sonication may be used to aid dissolution, but avoid heating.[\[5\]](#)
- Storage: Store the stock solution at -80°C in aliquots to avoid repeated freeze-thaw cycles.[\[5\]](#)[\[7\]](#)

Note on Working Solutions: For aqueous working solutions, perform serial dilutions from the DMSO stock. Ensure the final DMSO concentration in the experimental medium is low (ideally $\leq 0.1\%$) to avoid solvent-mediated effects on cells.[\[5\]](#)

Protocol 2: General Stability Assessment using HPLC

This protocol provides a framework for evaluating the stability of **11-O-Methylpseurotin A** under specific experimental conditions.^[5]

Materials:

- **11-O-Methylpseurotin A** solution of known concentration
- HPLC system with a suitable detector (e.g., UV or Mass Spectrometry)
- C18 reverse-phase HPLC column
- Appropriate mobile phase (e.g., acetonitrile and water gradient)
- Incubator, water bath, or light chamber for stress conditions

Procedure:

- Initial Analysis (Time Zero):
 - Inject a sample of the freshly prepared **11-O-Methylpseurotin A** solution onto the HPLC system.
 - Record the chromatogram and determine the peak area of the intact compound. This serves as the baseline (100% stability).^[5]
- Stress Conditions:
 - Aliquot the solution into separate tubes for each condition to be tested (e.g., different pH values, temperatures, light exposure).
 - Incubate the samples under the desired stress conditions for a defined period.
- Time-Point Analysis:
 - At predetermined time points, remove an aliquot from each stress condition.
 - Inject the sample onto the HPLC system and record the chromatogram.
 - Determine the peak area of the remaining intact **11-O-Methylpseurotin A**.

- Data Analysis:
 - Calculate the percentage of the compound remaining at each time point relative to the time-zero sample.
 - Plot the percentage of the remaining compound versus time to determine the degradation kinetics.[5]

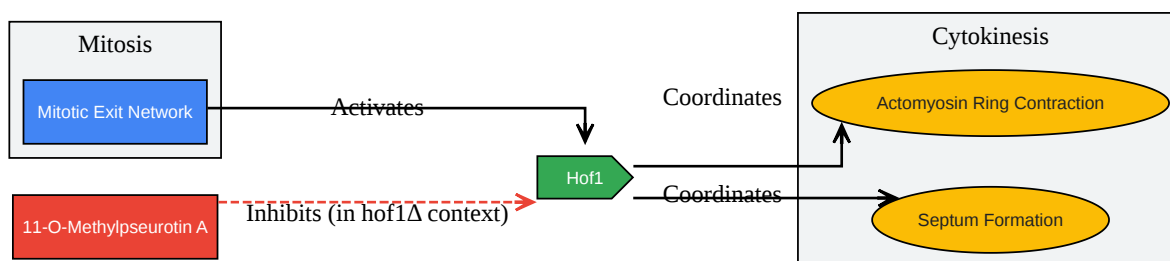
Biological Activity and Mechanism of Action

The primary characterized biological activity of **11-O-Methylpseurotin A** is its selective inhibition of a *Saccharomyces cerevisiae* strain with a deletion of the HOF1 gene.[2][4][5] The Hof1 protein is a key regulator of cytokinesis, involved in coordinating actomyosin ring contraction and septum formation.[5] This suggests that **11-O-Methylpseurotin A**'s mechanism of action may involve the disruption of cell cycle control.[4]

While direct in-vivo efficacy studies on **11-O-Methylpseurotin A** are limited, related pseurotins have demonstrated anti-inflammatory and anti-cancer activities.[4] For instance, Pseurotin A has shown effects in models of osteoporosis and hepatocellular carcinoma, and Pseurotin D has demonstrated anti-inflammatory properties.[4] These activities are often attributed to the modulation of key signaling pathways, such as the STAT pathway.[4]

Proposed Signaling Pathway in *S. cerevisiae*

The following diagram illustrates the proposed involvement of Hof1 in the cytokinesis pathway of *S. cerevisiae* and the potential inhibitory role of **11-O-Methylpseurotin A**.

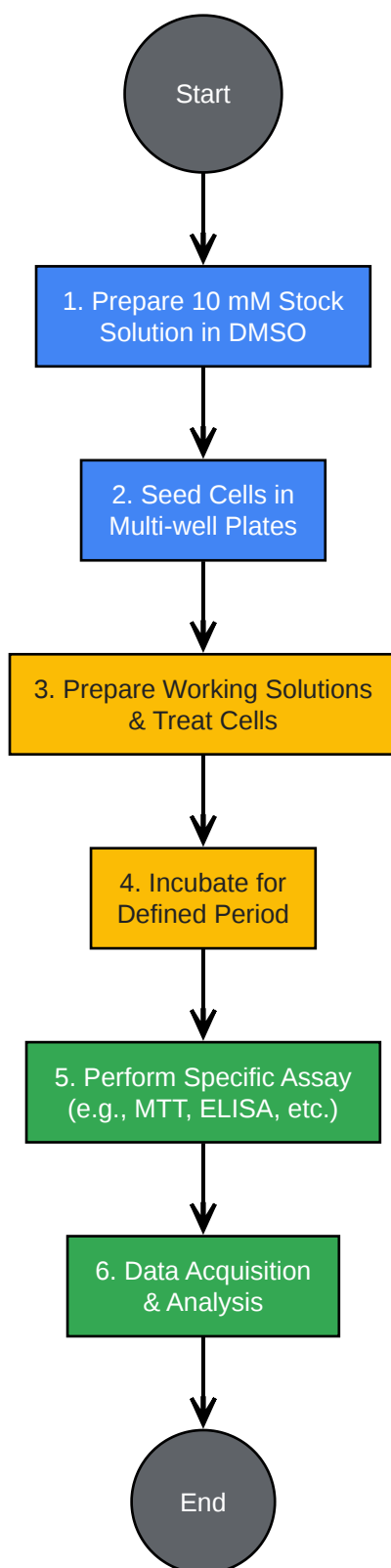


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Caption: Proposed role of Hof1 in yeast cytokinesis and potential inhibition by **11-O-Methylpseurotin A**.

Experimental Workflows

The following diagram outlines a general workflow for conducting in-vitro cell-based assays with **11-O-Methylpseurotin A**.



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Caption: General workflow for in-vitro experiments using **11-O-Methylpseurotin A**.

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